

Technical Guide: Mass Spectrometry

Fragmentation of 5-(4-Bromophenyl)isoxazol-3-amine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-(4-Bromophenyl)isoxazol-3-amine

CAS No.: 6525-98-0

Cat. No.: B1602353

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Executive Summary

This technical guide provides an in-depth analysis of the mass spectrometric behavior of **5-(4-Bromophenyl)isoxazol-3-amine**, a pharmacologically relevant scaffold often utilized in the development of COX-2 inhibitors and antimicrobial agents. This document details the ionization characteristics, isotopic signatures, and mechanistic fragmentation pathways of the molecule. [1][2][3][4][5] It is designed to assist analytical scientists in structural elucidation, metabolite identification, and impurity profiling.

The core of this analysis rests on the lability of the isoxazole N–O bond and the diagnostic isotopic pattern of the bromine substituent, which serves as an internal validation standard during spectral interpretation.

Chemical Identity & Isotopic Signature[2][6][7]

Before analyzing fragmentation, the analyst must validate the precursor ion using the unique isotopic abundance of bromine. Unlike chlorine (3:1 ratio), bromine possesses two stable isotopes,

and

, in an approximate 1:1 ratio (50.69% vs. 49.31%).

Physicochemical Profile[1][2][3][5][6][8][9][10][11][12]

- IUPAC Name: **5-(4-Bromophenyl)isoxazol-3-amine**

- Molecular Formula:

- Monoisotopic Mass (

): 237.9742 Da

- Molecular Weight (Average): 239.07 g/mol

Precursor Ion Validation (ESI+)

In Electrospray Ionization (positive mode), the molecule forms a protonated pseudomolecular ion

. The spectrum will exhibit a characteristic "doublet" at the molecular ion cluster.

Isotope	Exact Mass (Da)	m/z	Relative Abundance	Diagnostic Utility
	237.9742	238.98	100%	Base peak of the cluster.
	239.9721	240.98	~98%	Confirms presence of 1 Br atom.

“

Analyst Note: Any deviation from this 1:1 intensity ratio in the parent ion cluster suggests either interference from a co-eluting isobaric compound or the absence of the bromine moiety.

Experimental Methodology (LC-MS/MS)

To reproduce the fragmentation patterns described below, the following experimental conditions are recommended. These parameters favor Collision-Induced Dissociation (CID) which is standard for structural elucidation.

- Ionization Source: Electrospray Ionization (ESI), Positive Mode.
- Capillary Voltage: 3.5 kV.
- Cone Voltage: 30 V (Optimized to prevent in-source fragmentation).
- Collision Energy (CE): Stepped energy ramp (15–45 eV) is recommended to observe both high-mass retention and low-mass characteristic fragments.
- Mobile Phase: 0.1% Formic Acid in Water (A) / Acetonitrile (B). Acidic pH aids protonation of the exocyclic amine.

Mechanistic Fragmentation Pathways[1][4]

The fragmentation of 3-amino-5-arylisoxazoles is governed by the weakness of the N–O bond within the isoxazole ring. Upon collisional activation, the ring typically undergoes cleavage followed by rearrangement.

Pathway A: Isoxazole Ring Cleavage (The Primary Event)

The most energetically favorable pathway involves the homolytic or heterolytic cleavage of the N–O bond. This is often followed by the loss of neutral small molecules such as carbon

monoxide (CO) or hydrogen cyanide (HCN).[6]

- Ring Opening: The protonated parent ion (m/z 239) undergoes N–O bond fission, forming an acyclic nitrene or keto-imine intermediate.
- Loss of CO (28 Da): A common rearrangement for isoxazoles involves the extrusion of a carbonyl group, often leading to an azirine-like intermediate.

- Transition: m/z 239

m/z 211.

- Loss of HCN (27 Da): Alternatively, the ring may eliminate HCN, particularly involving the C3-amine segment.

- Transition: m/z 239

m/z 212.

Pathway B: Formation of the Bromobenzoyl Cation

A highly diagnostic fragment arises from the cleavage of the bond between the isoxazole ring and the aryl substituent.

- Mechanism: The charge localizes on the carbonyl oxygen generated during ring opening, or directly on the aryl ring stabilized by resonance.
- Fragment: 4-Bromobenzoyl cation ().
- m/z : 183 and 185 (retaining the 1:1 Br signature).
- Significance: This ion confirms that the bromine is attached to the phenyl ring and that the phenyl ring is attached to a carbonyl-generating source (the isoxazole C5).

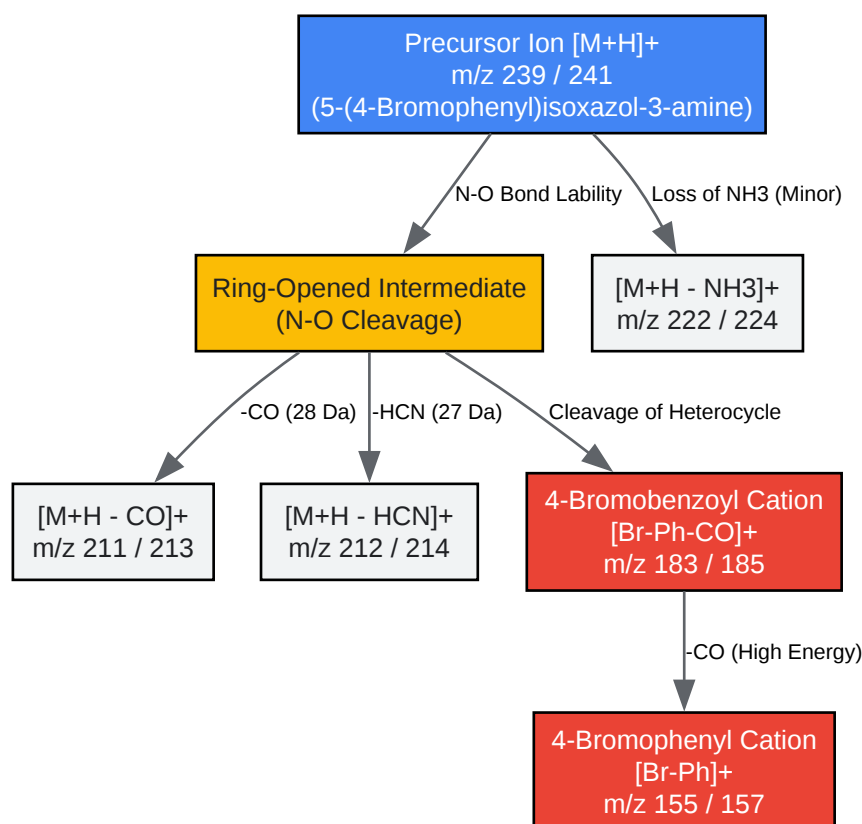
Pathway C: The Bromophenyl Cation

At higher collision energies (CE > 35 eV), the structure degrades further to the robust bromophenyl cation.

- Fragment:
- m/z: 155 and 157.
- Significance: This is the "terminal" aromatic fragment. If this peak is observed without the 183/185 peak, the collision energy may be too high for structural characterization.

Visualization of Fragmentation Logic

The following diagram illustrates the hierarchical fragmentation tree, moving from the precursor ion to the stable daughter ions.



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Figure 1: Mechanistic fragmentation tree of **5-(4-Bromophenyl)isoxazol-3-amine** under ESI-CID conditions.

Summary of Diagnostic Ions

The following table consolidates the predicted mass-to-charge ratios. Note that all fragments containing the bromine atom will appear as doublets.

Fragment Identity	m/z ()	m/z ()	Mechanism / Neutral Loss
Precursor Ion	239	241	
Amine Loss	222	224	Loss of (17 Da)
Ring Contraction A	212	214	Loss of HCN (27 Da)
Ring Contraction B	211	213	Loss of CO (28 Da)
Benzoyl Cation	183	185	Cleavage of isoxazole core
Phenyl Cation	155	157	Inductive cleavage of substituent

Interpretation Strategy

- Check m/z 239/241: Confirm parent mass and 1:1 isotope ratio.
- Look for 183/185: This confirms the 4-bromophenyl ketone substructure, validating the 5-position substitution.
- Look for 155/157: Confirms the bromophenyl group integrity.
- Absence of 183/185: If only 155/157 is present, reduce collision energy to preserve the carbonyl connection for better structural confirmation.

References

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- To cite this document: BenchChem. [Technical Guide: Mass Spectrometry Fragmentation of 5-(4-Bromophenyl)isoxazol-3-amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1602353/docs#technical-guide-mass-spectrometry-fragmentation-of-5-4-bromophenyl-isoxazol-3-amine\]](https://www.benchchem.com/product/b1602353/docs#technical-guide-mass-spectrometry-fragmentation-of-5-4-bromophenyl-isoxazol-3-amine)

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